

Spectroscopic Profile of 3-Isopropoxypropylamine: A Technical Guide

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Compound of Interest

Compound Name: 3-Isopropoxypropylamine

CAS No.: 2906-12-9

Cat. No.: B147148

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the spectroscopic data for **3-Isopropoxypropylamine** (CAS No. 2906-12-9), a key chemical intermediate. The following sections detail its Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data, along with the experimental protocols for these analyses.

Quantitative Spectroscopic Data

The spectroscopic data for **3-Isopropoxypropylamine** is summarized in the tables below, providing a clear reference for compound identification and characterization.

Nuclear Magnetic Resonance (NMR) Spectroscopy

^1H NMR spectroscopy confirms the proton environment of **3-Isopropoxypropylamine**. The data presented here was acquired on a 90 MHz instrument using deuterated chloroform (CDCl_3) as the solvent.

Table 1: ^1H NMR Spectroscopic Data for **3-Isopropoxypropylamine**

Assignment	Chemical Shift (δ , ppm)
A	3.56
B	3.49
C	2.81
D	2.21
E	1.71
F	1.15

Note: The specific proton assignments (A-F) correspond to the spectrum available from ChemicalBook and would require further analysis, such as 2D NMR, for definitive correlation to the molecular structure.

A ^{13}C NMR spectrum for **3-Isopropoxypropylamine** is available for viewing at ChemicalBook, though a detailed peak list is not provided in publicly available data.[\[1\]](#)

Mass Spectrometry (MS)

The mass spectrum of **3-Isopropoxypropylamine** was obtained using electron ionization (EI). The resulting fragmentation pattern provides valuable information for structural elucidation.

Table 2: Mass Spectrometry Data (Electron Ionization) for **3-Isopropoxypropylamine**[\[1\]](#)

m/z	Relative Intensity (%)
15.0	1.6
18.0	6.4
27.0	6.8
28.0	9.2
29.0	4.1
30.0	100.0
31.0	4.8
39.0	4.1
41.0	20.2
42.0	11.9
43.0	33.5
44.0	18.5
45.0	10.6
56.0	29.0
57.0	48.3
58.0	33.0
59.0	6.1
74.0	34.7
100.0	2.9
118.0	2.3

Infrared (IR) Spectroscopy

While a specific peak list for **3-Isopropoxypropylamine** is not readily available in public databases, the expected characteristic absorption bands can be predicted based on its

functional groups.

Table 3: Expected Infrared Absorption Bands for **3-Isopropoxypropylamine**

Functional Group	Vibration	Expected Wavenumber (cm ⁻¹)
N-H (primary amine)	Symmetric and Asymmetric Stretch	3400 - 3250 (two bands)
N-H (primary amine)	Bend (Scissoring)	1650 - 1580
C-H (alkane)	Stretch	2975 - 2850
C-O (ether)	Stretch	1150 - 1085
C-N (amine)	Stretch	1250 - 1020

Experimental Protocols

The following sections outline the general methodologies for obtaining the spectroscopic data presented above.

NMR Spectroscopy

Sample Preparation: A small amount of liquid **3-Isopropoxypropylamine** (approximately 0.04 mL) is dissolved in a deuterated solvent, typically deuterated chloroform (CDCl₃, approximately 0.5 mL), within a 5 mm NMR tube. The use of a deuterated solvent is crucial to avoid interference from solvent protons in the ¹H NMR spectrum.

Instrumentation and Data Acquisition: The ¹H NMR spectrum is acquired on a spectrometer operating at a frequency of 90 MHz. For a ¹³C NMR spectrum, a higher concentration of the sample is generally required due to the lower natural abundance of the ¹³C isotope. A sufficient number of scans are performed to achieve an adequate signal-to-noise ratio.

Mass Spectrometry

Sample Introduction and Ionization: For a volatile liquid like **3-Isopropoxypropylamine**, the sample is introduced into the mass spectrometer via a direct insertion probe or through a gas

chromatograph. The sample is vaporized and then ionized using electron ionization (EI). In this process, the vaporized molecules are bombarded with a beam of high-energy electrons (typically 70 eV), causing the ejection of an electron from the molecule to form a molecular ion and subsequent fragmentation.

Instrumentation and Data Acquisition: The mass spectrum is recorded using a mass analyzer, such as a quadrupole or time-of-flight (TOF) analyzer. The instrument is set to scan a specific mass-to-charge (m/z) ratio range to detect the molecular ion and its fragments. The data presented was acquired with a source temperature of 230 °C and a sample temperature of 150 °C.

Infrared (IR) Spectroscopy

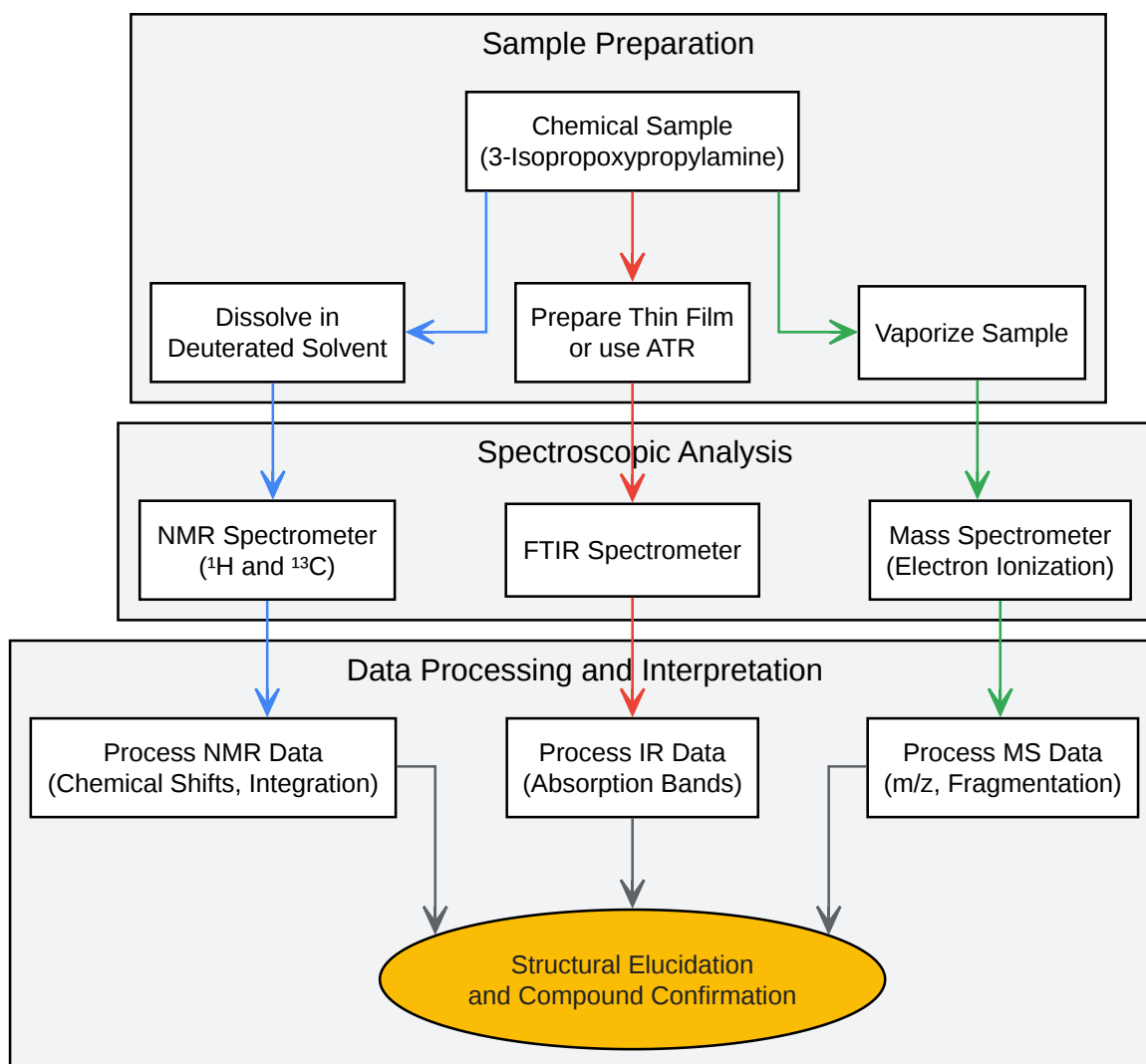
Sample Preparation: For a liquid sample such as **3-Isopropoxypropylamine**, the IR spectrum can be obtained using the neat liquid. A thin film of the liquid is placed between two salt plates (e.g., NaCl or KBr), which are transparent to infrared radiation. Alternatively, an Attenuated Total Reflectance (ATR) accessory can be used, where a drop of the liquid is placed directly onto the ATR crystal.

Instrumentation and Data Acquisition: A Fourier Transform Infrared (FTIR) spectrometer is used to acquire the spectrum. The instrument passes a beam of infrared radiation through the sample, and the detector measures the amount of radiation that is transmitted at different wavenumbers. A background spectrum is typically run first and automatically subtracted from the sample spectrum.

Visualization of Spectroscopic Workflow

The following diagram illustrates the general workflow for the spectroscopic analysis of a chemical compound like **3-Isopropoxypropylamine**.

General Workflow for Spectroscopic Analysis



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Workflow of Spectroscopic Analysis

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References

- 1. 3-Isopropoxypropylamine(2906-12-9) ¹³C NMR [m.chemicalbook.com]
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